

"1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine" solubility in different solvents

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Compound of Interest

Compound Name: 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

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An In-depth Technical Guide on 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine, also known as Dipin, is an alkylating agent that has been investigated for its antineoplastic properties. This technical guide provides a summary of its known characteristics. While specific quantitative solubility data for this compound in various solvents is not readily available in public literature, this document outlines general experimental protocols for determining solubility and discusses the compound's broader classification and likely mechanism of action.

Compound Characteristics

1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine is a complex molecule belonging to the class of alkylating agents.^[1] These compounds are characterized by their ability to introduce alkyl groups into nucleophilic sites on other molecules, a property that underlies their cytotoxic effects.

Table 1: Physicochemical Properties of **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine**

Property	Value	Reference
Molecular Weight	346.31 g/mol	[1]
Exact Mass	346.31 g/mol	[1]
Melting Point	186 °C	[1]
XLogP3	-1.2	[1]
UNII	L16KNK08VM	[1]
NSC Number	80096	[1]

Solubility Profile

Quantitative solubility data for **1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine** in a range of common laboratory solvents is not extensively documented in publicly accessible scientific literature. The parent compound, piperazine, is known to be freely soluble in polar solvents like water and ethylene glycol, and poorly soluble in non-polar solvents such as diethyl ether.[2][3] However, the solubility of the significantly larger and more complex derivative, **1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine**, cannot be directly inferred from this information. A related but different compound, 1,4-Bis(benzhydryl)piperazine, is reported to be slightly soluble in chloroform and dimethyl sulfoxide (DMSO) upon heating.[4]

Given the absence of specific data, experimental determination of the solubility profile is necessary.

Experimental Protocol for Solubility Determination

The following is a general experimental protocol that can be adapted to determine the solubility of **1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine** in various solvents. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Objective: To determine the solubility of **1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine** in a selection of solvents at a specified temperature.

Materials:

- **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine**

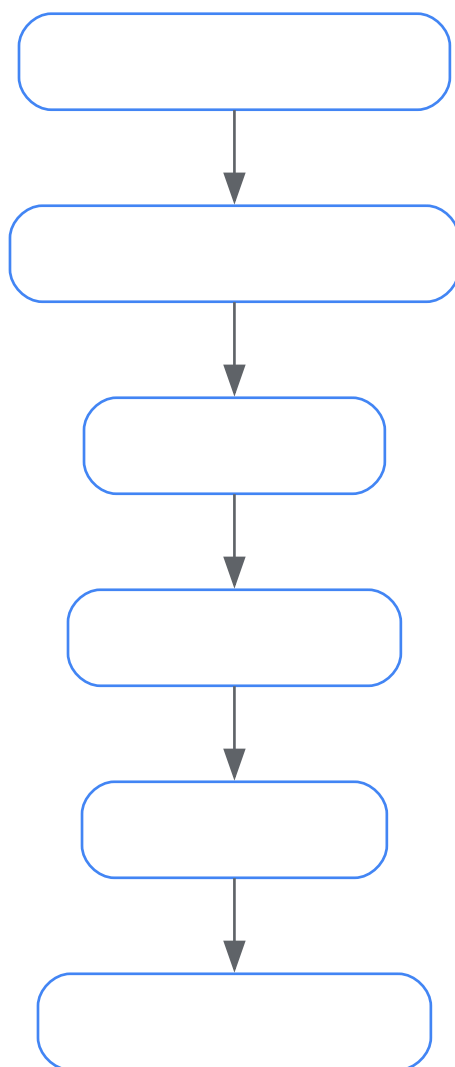
- A range of analytical grade solvents (e.g., water, ethanol, methanol, acetone, dimethyl sulfoxide (DMSO), dichloromethane (DCM))
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another suitable quantitative analytical technique.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** to a known volume of each selected solvent in separate vials. The amount should be sufficient to ensure that undissolved solid remains.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Separation of Undissolved Solid:

- After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
- Carefully collect a precise aliquot of the clear supernatant without disturbing the solid pellet.
- Quantification of Dissolved Solute:
 - Prepare a series of standard solutions of known concentrations of **1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine** in the respective solvent.
 - Develop a suitable analytical method (e.g., HPLC) to quantify the concentration of the compound. This will involve selecting an appropriate column, mobile phase, and detection wavelength.
 - Generate a calibration curve using the standard solutions.
 - Dilute the collected supernatant if necessary to fall within the linear range of the calibration curve.
 - Analyze the supernatant samples using the validated analytical method to determine the concentration of the dissolved compound.
- Data Reporting:
 - Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).

Below is a Graphviz diagram illustrating this experimental workflow.



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Solubility Determination Workflow

Mechanism of Action: Alkylating Agent

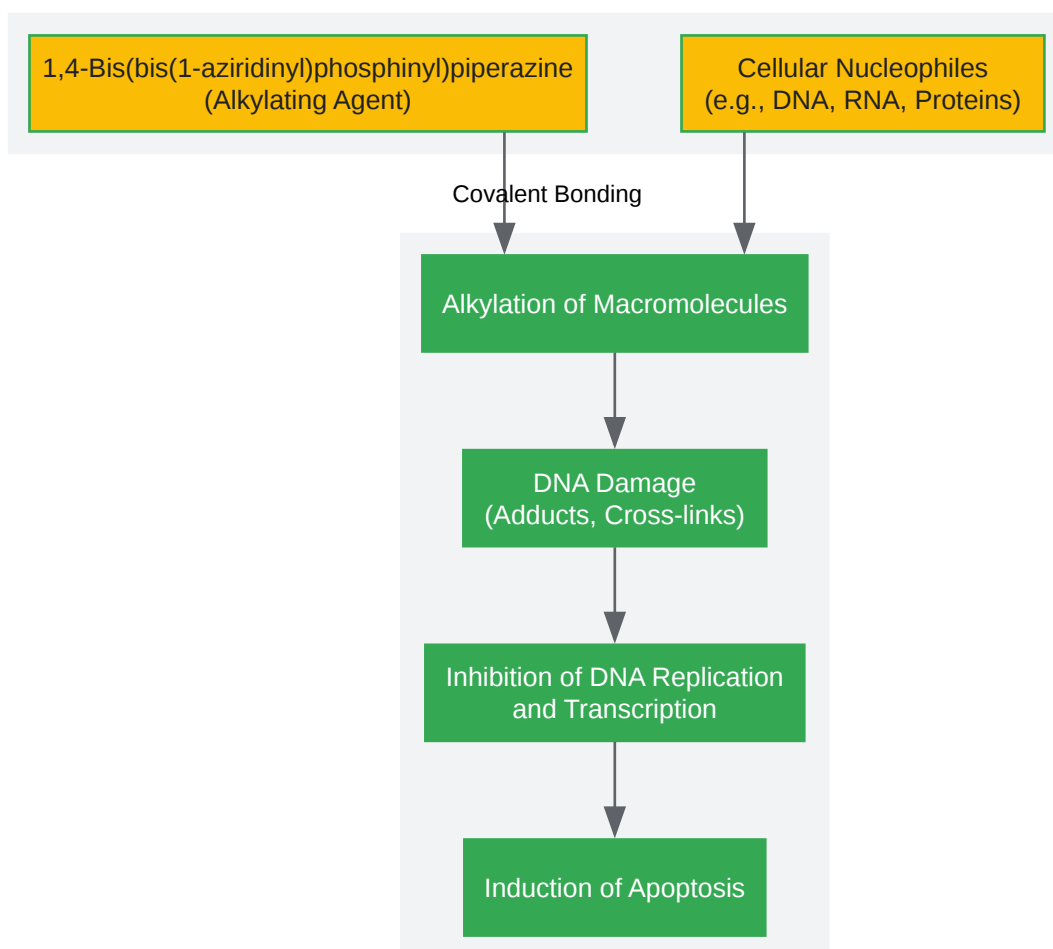
As an alkylating agent, **1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine** is understood to exert its cytotoxic effects through the covalent modification of cellular macromolecules.^[1] The aziridiny groups are highly reactive electrophiles that can react with nucleophilic centers in biological molecules, most notably the nitrogen and oxygen atoms in the purine and pyrimidine bases of DNA.

This alkylation can lead to several downstream consequences, including:

- DNA Damage: Formation of adducts and cross-links in the DNA strands.

- Inhibition of DNA Replication and Transcription: The damaged DNA cannot serve as an effective template for these essential cellular processes.
- Induction of Apoptosis: The cell's damage-sensing mechanisms may trigger programmed cell death in response to extensive, irreparable DNA damage.

The following diagram illustrates the general mechanism of action for this class of compounds.



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General Mechanism of Alkylating Agents

Conclusion

While specific, quantitative solubility data for **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** remains elusive in the public domain, this guide provides a framework for its experimental

determination. Understanding the solubility of this and other investigational compounds is a critical step in preclinical development, impacting formulation, bioavailability, and the design of further toxicological and efficacy studies. The compound's classification as an alkylating agent provides a strong indication of its mechanism of action, which is centered on the disruption of DNA integrity and function, ultimately leading to cell death. Further research is warranted to fully characterize the solubility profile and specific biological interactions of this potent molecule.

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